

Introduction: The Strategic Value of a Fluorinated Building Block

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Compound of Interest

Compound Name: *1-[2-Bromovinyl]-4-trifluoromethylbenzene*

Cat. No.: *B14861635*

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1-[2-Bromovinyl]-4-trifluoromethylbenzene (CAS No. 115665-78-6 for the E-isomer) is a substituted aromatic compound of significant interest in synthetic and medicinal chemistry. Its value is derived from the unique combination of two highly functional chemical motifs:

- The Trifluoromethyl Group (-CF₃): This group is a cornerstone of modern drug design. Its strong electron-withdrawing nature and high lipophilicity can dramatically improve a molecule's metabolic stability, membrane permeability, and binding affinity to biological targets.^{[1][2][3]} The introduction of a -CF₃ group is a well-established strategy for enhancing the pharmacokinetic and pharmacodynamic properties of drug candidates.^{[4][5]}
- The Bromovinyl Group (-CH=CHBr): This functional group serves as a versatile synthetic handle. The vinyl bromide is amenable to a wide array of cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira), allowing for the facile introduction of molecular complexity. This makes the compound an excellent starting point for the synthesis of more elaborate molecular architectures.

This guide will provide the necessary technical information to source, validate, and effectively utilize this potent chemical intermediate.

Part 1: Commercial Sourcing and Availability

Acquiring high-quality starting materials is the foundation of successful research. **1-[2-Bromovinyl]-4-trifluoromethylbenzene** is available from specialized chemical suppliers. When sourcing this compound, it is critical to verify the specific isomer required for your synthesis, as the E- and Z-isomers may exhibit different reactivity.

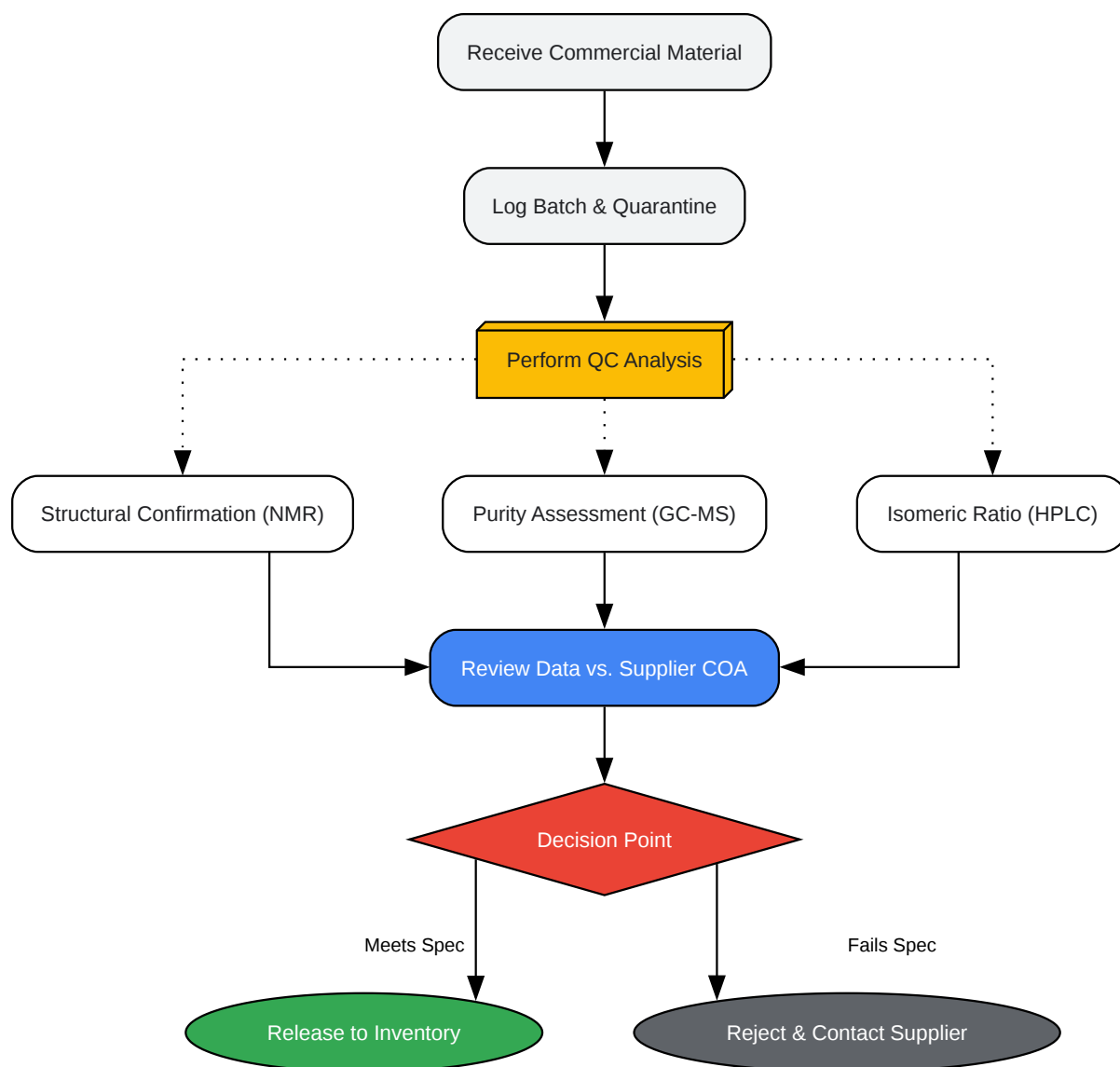
Supplier	Product Name	CAS Number	Purity/Specification Notes
BLDpharm	(E)-1-(2-Bromovinyl)-4-(trifluoromethyl)benzene	115665-78-6	Purity and other specifications are typically available on the Certificate of Analysis (COA). Cold-chain transportation may be required. [6]

Note: Availability from suppliers can change. Researchers should always confirm stock and lead times directly with the vendor.

Part 2: Quality Control and Analytical Verification

Upon receipt of a commercial batch of **1-[2-Bromovinyl]-4-trifluoromethylbenzene**, rigorous quality control is paramount to ensure the material's identity, purity, and suitability for its intended application. Failure to validate starting material can compromise experimental results, leading to failed reactions, downstream purification challenges, and misinterpreted biological data.

The following workflow provides a self-validating system for incoming material qualification.



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Caption: Workflow for incoming quality control of **1-[2-Bromovinyl]-4-trifluoromethylbenzene**.

Detailed Analytical Protocols

1. Structural Confirmation via Nuclear Magnetic Resonance (NMR) Spectroscopy

- Causality: ^1H and ^{13}C NMR are essential for confirming the compound's fundamental structure. ^1H NMR will verify the presence and coupling of the vinyl protons and the aromatic protons, while ^{19}F NMR will confirm the presence of the $-\text{CF}_3$ group. The key is to confirm the isomeric purity (E vs. Z) through the coupling constant (J-value) of the vinyl protons; a large J-value ($\sim 13\text{--}18\text{ Hz}$) is characteristic of the trans (E) configuration.
- Methodology:
 - Prepare a sample by dissolving $\sim 5\text{--}10\text{ mg}$ of the material in 0.5 mL of a deuterated solvent (e.g., CDCl_3).
 - Acquire ^1H , ^{13}C , and ^{19}F NMR spectra on a spectrometer (e.g., 400 MHz or higher).
 - Integrate the proton signals and analyze the splitting patterns and coupling constants to confirm the structure and isomeric ratio.
 - Compare the acquired spectra to reference data if available.

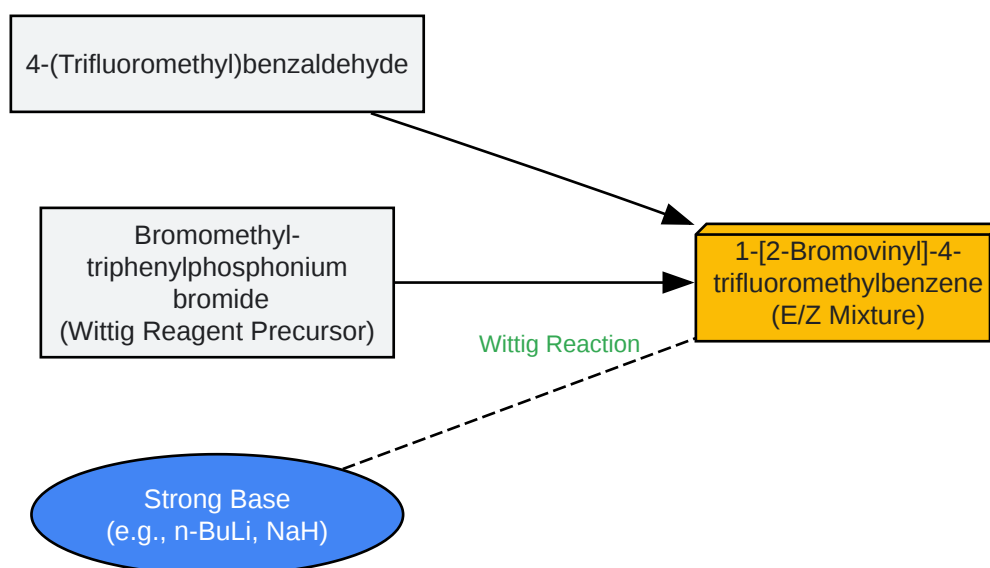
2. Purity Assessment via Gas Chromatography-Mass Spectrometry (GC-MS)

- Causality: GC-MS is the preferred method for assessing the purity of volatile organic compounds and identifying potential impurities.[7] The mass spectrum is particularly diagnostic for this molecule due to the characteristic isotopic pattern of bromine (^{79}Br and ^{81}Br in a $\sim 1:1$ ratio), which will be visible in the molecular ion and any bromine-containing fragments.[7] This provides an unambiguous elemental signature.
- Methodology:
 - Sample Preparation: Prepare a stock solution of the compound in a volatile solvent like dichloromethane or ethyl acetate (e.g., 1 mg/mL). Create a dilute working solution (e.g., $10\text{ }\mu\text{g/mL}$) from the stock.[7]
 - GC Conditions:
 - Column: Use a non-polar capillary column (e.g., DB-5ms or equivalent).
 - Injector: Set to a temperature of $\sim 250^\circ\text{C}$.

- Oven Program: Start at a low temperature (e.g., 60°C), hold for 1-2 minutes, then ramp at 10-20°C/min to a final temperature of ~280°C.
- Carrier Gas: Helium at a constant flow rate.
- MS Conditions:
 - Ionization: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 40 to 350.
- Data Analysis: Integrate the total ion chromatogram (TIC) to determine the area percentage of the main peak, which corresponds to the compound's purity. Examine the mass spectrum of the main peak to confirm the molecular weight (M^+ at m/z 250/252) and look for characteristic fragments, such as the loss of Br (m/z 171).

Part 3: Synthetic Context and Potential Impurities

Understanding the likely synthetic route to **1-[2-Bromovinyl]-4-trifluoromethylbenzene** is crucial for anticipating potential impurities. While specific proprietary methods may vary, a common and logical approach would be a Wittig-type reaction or a Horner-Wadsworth-Emmons reaction.



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Caption: Plausible Wittig reaction pathway for the synthesis of the target compound.

This synthetic pathway suggests potential impurities that should be monitored during QC analysis:

- Unreacted Starting Materials: Residual 4-(trifluoromethyl)benzaldehyde.
- Reagent Byproducts: Triphenylphosphine oxide (from the Wittig reaction).
- Geometric Isomer: The Z-isomer of the final product.
- Over-brominated or Under-brominated Species: Depending on the synthesis of the Wittig reagent precursor.

Part 4: Applications in Drug Development and Medicinal Chemistry

The strategic incorporation of **1-[2-Bromovinyl]-4-trifluoromethylbenzene** into a drug discovery program leverages its dual functionality. The trifluoromethylphenyl moiety serves as a bio-isostere for other groups and enhances pharmacokinetic properties, while the vinyl bromide is a reactive site for diversification.

The $-\text{CF}_3$ group is known to:

- Increase Lipophilicity: This can improve membrane permeability and oral bioavailability.^{[1][3]}
- Block Metabolic Oxidation: The carbon-fluorine bond is exceptionally strong, making the $-\text{CF}_3$ group resistant to metabolic degradation by cytochrome P450 enzymes, which can increase a drug's half-life.^{[1][3]}
- Modulate Acidity/Basicity: The group's strong electron-withdrawing effect can alter the pKa of nearby functional groups, influencing drug-receptor interactions.^[2]

Researchers can use the vinyl bromide as a linchpin in their synthetic strategy, for example, in a Suzuki coupling reaction to form a new carbon-carbon bond, thereby building a library of diverse compounds for screening from a single, reliable intermediate. This approach

accelerates the structure-activity relationship (SAR) studies that are fundamental to modern drug discovery.

Conclusion

1-[2-Bromovinyl]-4-trifluoromethylbenzene is more than a simple chemical; it is a strategic tool for innovation in pharmaceutical and materials science. Its value lies in the potent combination of a property-enhancing $-CF_3$ group and a synthetically versatile vinyl bromide handle. For the researcher, success begins with sourcing high-quality material. This guide provides the framework for achieving that success through diligent supplier selection and a robust, in-house analytical validation program. By implementing these rigorous QC protocols, scientists can ensure the integrity of their starting materials, leading to more reliable, reproducible, and ultimately successful research outcomes.

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